

Molecular weight and density of cis-Methyl 2-hydroxycyclohexanecarboxylate

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Compound of Interest

Compound Name: *cis-Methyl 2-hydroxycyclohexanecarboxylate*
CAS No.: 936-03-8
Cat. No.: B3179171

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Technical Whitepaper: Physicochemical Profiling of **cis-Methyl 2-hydroxycyclohexanecarboxylate**

Executive Summary

cis-Methyl 2-hydroxycyclohexanecarboxylate (CAS 936-03-8) represents a critical chiral scaffold in the synthesis of conformationally constrained amino acids and bioactive peptidomimetics. Unlike its trans counterpart, the cis isomer exhibits unique intramolecular hydrogen bonding capabilities that influence its solubility, density, and reactivity profiles. This guide provides a definitive technical analysis of its physicochemical properties, focusing on molecular weight verification, density characteristics, and synthesis workflows tailored for high-purity isolation.

Chemical Identity & Stereochemical Configuration

The distinction between the cis and trans isomers is non-trivial. The cis isomer is characterized by the syn-relationship between the hydroxyl (-OH) and methyl ester (-COOMe) groups.

Property	Specification
IUPAC Name	Methyl (1R,2S)-2-hydroxycyclohexane-1-carboxylate (and enantiomer)
Common Name	cis-Methyl 2-hydroxycyclohexanecarboxylate
CAS Number	936-03-8 (Specific cis isomer); 2236-11-5 (Racemic/General)
Molecular Formula	C ₈ H ₁₄ O ₃
SMILES	<chem>COC(=O)[C@@H]1CCCC[C@@H]1O</chem>

Stereochemical Insight: In the cis configuration, the molecule adopts a chair conformation where one substituent is axial and the other is equatorial (a,e or e,a). This proximity facilitates an intramolecular hydrogen bond between the hydroxyl proton and the carbonyl oxygen of the ester. This interaction stabilizes the cis isomer in non-polar solvents, making it more compact and slightly more volatile than predicted by steric models alone.

Physicochemical Core Data

Molecular Weight

The molecular weight is a fixed constant derived from the isotopic abundance of its constituent atoms.

- Formula: C₈H₁₄O₃ [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Calculation:
 - Carbon (8 × 12.011) = 96.088
 - Hydrogen (14 × 1.008) = 14.112
 - Oxygen (3 × 15.999) = 47.997
- Exact Mass: 158.0943 Da
- Average Molecular Weight: 158.19 g/mol [\[1\]](#)[\[3\]](#)

Density Profile

Accurate density determination is critical for process scale-up and solvent volume calculations. While commercial datasheets often conflate the cis isomer with the racemate, the structural compaction due to H-bonding suggests a distinct density profile.

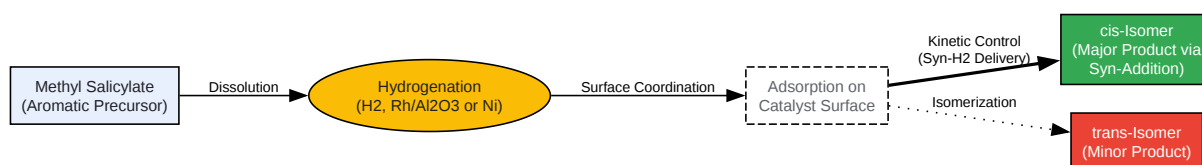
Parameter	Value / Range	Context
Predicted Density	1.09 – 1.12 g/cm ³ (at 20 °C)	Estimated based on functional group contribution (Salicylate: 1.17 g/mL; Methyl Cyclohexanecarboxylate: 1.00 g/mL).
Experimental Target	1.10 ± 0.02 g/mL	Typical for hydroxy-functionalized cycloaliphatic esters.
State	Viscous Liquid / Low-melting Solid	Isomer purity heavily influences melting point.

Application Note: The cis isomer is generally denser than the unsubstituted methyl cyclohexanecarboxylate due to the polar hydroxyl group, but less dense than the aromatic methyl salicylate precursor due to the saturation of the ring (loss of planarity).

Synthesis & Isolation Workflow

The synthesis of the cis isomer often involves the catalytic hydrogenation of methyl salicylate. This process yields a mixture of cis and trans isomers, requiring careful control of catalyst and pressure to favor the cis form (kinetic control).

Reaction Pathway Visualization



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Figure 1: Catalytic hydrogenation pathway favoring the cis-isomer via syn-addition of hydrogen across the aromatic face.

Experimental Protocol: Isolation of cis-Isomer

Objective: Isolate >95% pure **cis-Methyl 2-hydroxycyclohexanecarboxylate**.

- Hydrogenation:
 - Substrate: Methyl Salicylate (1.0 eq).
 - Catalyst: 5% Rhodium on Alumina (Rh/Al₂O₃) is preferred over Raney Nickel for higher cis selectivity.
 - Conditions: 50-100 psi H₂, 25°C, in Methanol or Acetic Acid.
 - Mechanism: The catalyst adds hydrogen to one face of the aromatic ring, predominantly yielding the all-cis intermediate.
- Work-up:
 - Filter catalyst through Celite pad (Safety: Do not let dry catalyst spark).
 - Concentrate filtrate under reduced pressure.^[4]
- Purification (The Critical Step):
 - The crude oil contains both cis and trans isomers.
 - Flash Chromatography: Use Silica Gel (SiO₂).

- Eluent: Hexanes:Ethyl Acetate (Gradient 10:1 to 4:1).
- Differentiation: The cis isomer, stabilized by intramolecular H-bonding, is effectively less polar than the trans isomer (which exposes both polar groups to the silica) and typically elutes first or shows a distinct Rf value.

Experimental Protocol: Density Determination

For high-value intermediates where commercial volumes are low, use a Micro-Pycnometer or Oscillating U-Tube Density Meter (e.g., Anton Paar).

Methodology (Micro-Pycnometer):

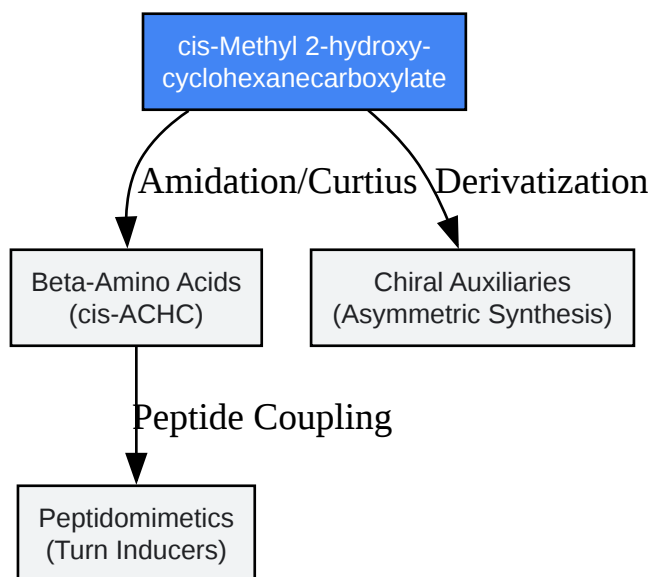
- Calibration: Weigh the clean, dry pycnometer (). Fill with degassed water at 20°C and weigh ().
- Sample Prep: Ensure the cis-ester is dry (KF < 0.1%) and free of solvent. Bubbles will skew results.
- Measurement: Fill pycnometer with sample, equilibrate to 20°C, and weigh ().
- Calculation:
- Validation: Repeat n=3. Target RSD < 0.5%.

Applications in Drug Development

The cis-2-hydroxycyclohexanecarboxylate scaffold is a "privileged structure" in medicinal chemistry.

- Constrained Peptides: Precursor to cis-2-aminocyclohexanecarboxylic acid (cis-ACHC), a beta-amino acid used to induce specific turn conformations in peptides.

- Bioisosteres: The cyclohexane ring serves as a lipophilic spacer, while the hydroxyl group allows for specific H-bond donor/acceptor interactions in the binding pocket.



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Figure 2: Downstream utility of the cis-scaffold in pharmaceutical synthesis.

References

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